

BPH-675: A Technical Guide for Researchers

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Compound of Interest

Compound Name: BPH-675

Cat. No.: B1667484

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BPH-675 is a potent and selective inhibitor of geranylgeranyl diphosphate synthase (GGPPS), a key enzyme in the mevalonate pathway.^[1] This pathway is responsible for the synthesis of isoprenoids, which are essential for various cellular processes, including protein prenylation. By inhibiting GGPPS, **BPH-675** disrupts the post-translational modification of small GTPases like Rho, Rac, and Rap, thereby affecting cell signaling, proliferation, and survival. Its selectivity for GGPPS over farnesyl diphosphate synthase (FPPS) makes it a valuable tool for studying the specific roles of geranylgeranylation in cellular functions and a potential candidate for therapeutic development.

Chemical Structure and Properties

BPH-675 is a synthetic bisphosphonate compound with the chemical formula $C_{24}H_{23}NO_9P_2S$.^[2]

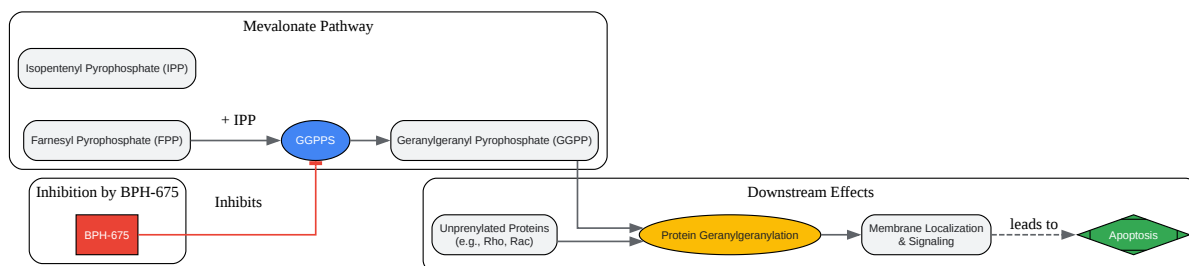
Table 1: Chemical and Physical Properties of **BPH-675**

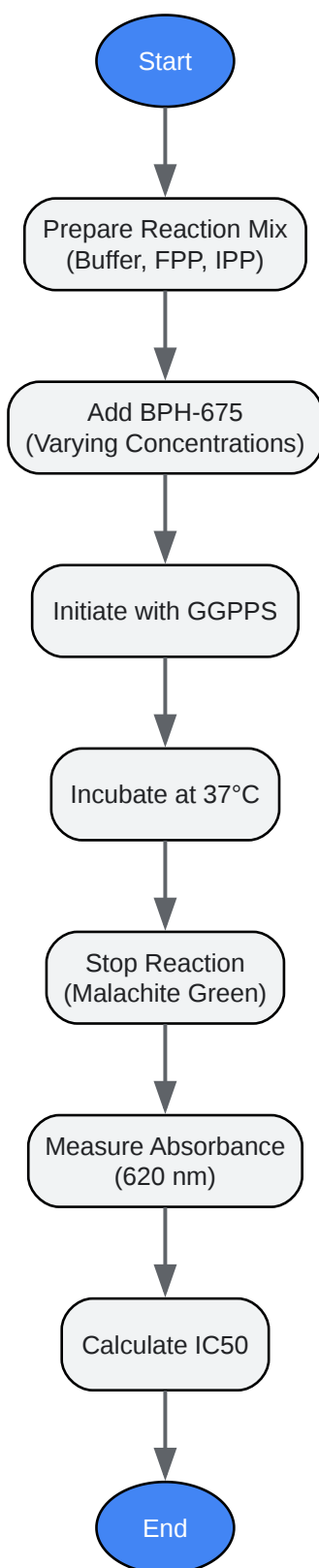
Property	Value	Reference
IUPAC Name	[1-hydroxy-2-[3-[3-(naphthalen-2-ylsulfonylamino)phenyl]phenyl]-1-phosphonoethyl]phosphonic acid	[2]
Molecular Formula	C ₂₄ H ₂₃ NO ₉ P ₂ S	[2]
Molecular Weight	563.45 g/mol	[2]
CAS Number	946417-21-6	[2]
Physical State	Solid (presumed)	N/A
Solubility	Not explicitly stated in reviewed literature. Likely soluble in aqueous buffers.	N/A
Melting Point	Not available in reviewed literature.	N/A
Boiling Point	Not available in reviewed literature.	N/A
pKa	Not available in reviewed literature.	N/A
logP	Not available in reviewed literature.	N/A

Mechanism of Action: GGPPS Inhibition

BPH-675 exerts its biological effects through the specific inhibition of geranylgeranyl diphosphate synthase (GGPPS). GGPPS catalyzes the synthesis of geranylgeranyl pyrophosphate (GGPP), a C₂₀ isoprenoid, from farnesyl pyrophosphate (FPP) and isopentenyl pyrophosphate (IPP). GGPP is a crucial substrate for protein geranylgeranylation, a post-translational modification that anchors proteins to cellular membranes, enabling their participation in signaling cascades.

BPH-675 acts as a competitive inhibitor of GGPPS, binding to the enzyme's active site and preventing the binding of its natural substrates. This leads to a depletion of the cellular pool of GGPP, which in turn inhibits the geranylgeranylation of key signaling proteins.





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References

- 1. BPH675 | 946417-21-6 [chemicalbook.com]
- 2. A Simple In Vitro Assay to Measure the Activity of Geranylgeranyl Diphosphate Synthase and Other Short-Chain Prenyltransferases - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [BPH-675: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667484#bph-675-chemical-structure-and-properties]

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